

# DosatiLink-1 pharmacodynamics measurement

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Compound Focus: **DosatiLink-1**

Cat. No.: S12863473

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## Quantitative Data Summary

Cell Line	Assay Description	Measured Value (EC <sub>50</sub> )	Interpretation
K562	Antiproliferative activity after 3-day incubation (CellTiter-Glo 2.0 assay)	2.47 nM [1]	Potent inhibition of cell growth in ABL-positive cells.
K562 (expressing ABL T315I mutant)	Antiproliferative activity after 3-day incubation (CellTiter-Glo 2.0 assay)	> 300 nM [1]	Significantly reduced activity against the common T315I resistance mutation.

## Proposed Experimental Pathways for Characterization

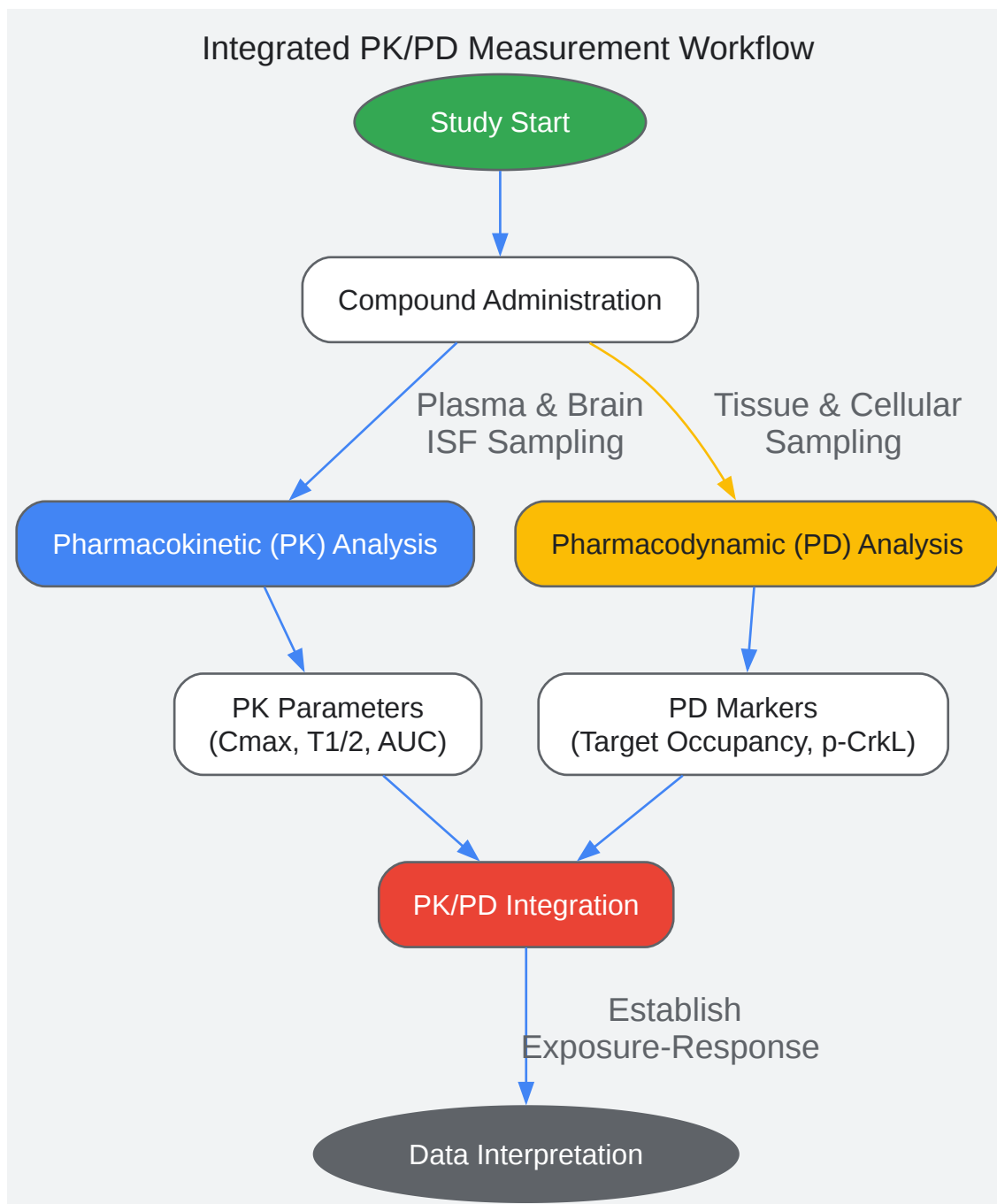
Since detailed protocols for **DosatiLink-1** are not publicly available, the following workflows outline standard experiments to fully characterize its pharmacodynamics and pharmacokinetics, based on general research principles for neuroactive and anticancer compounds [2] [3].

## Signaling Pathway Analysis

This diagram illustrates the primary molecular target and downstream effects of ABL inhibition, which is crucial for understanding its pharmacodynamic mechanism.

## Integrated PK/PD Workflow

This workflow outlines the key steps in measuring the compound's pharmacokinetics (what the body does to the drug) and pharmacodynamics (what the drug does to the body) to establish an efficacy and safety profile [3].



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## Guidance for Accessing Detailed Protocols

The lack of detailed application notes for a specific research compound like **DosatiLink-1** is common. To obtain the necessary protocols and data, I suggest you:

- **Contact the Suppliers Directly:** Reach out to the manufacturers listed in the search results (e.g., MedChemExpress) [1]. They often provide detailed technical data sheets, recommended protocols, certificates of analysis (CoA) upon request, and have scientific support teams to assist researchers.
- **Consult the Primary Literature:** Perform a targeted literature search on platforms like PubMed using the compound's name and CAS Number (2941512-37-2) [4] [1]. Look for any recently published studies that may have utilized **DosatiLink-1**, as their methods sections would contain practical experimental details. The reference provided in the search results (PMID: 37849551) is a good starting point [1].

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## References

1. DosatiLink-1 | ABL Inhibitor | MedChemExpress [medchemexpress.com]
2. as linear transmitters | eLife Signaling pathways [elifesciences.org]
3. Measurement of the pharmacokinetics and pharmacodynamics of neuroactive compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
4. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]

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